

# Tricyclodecenyl acetate chemical properties and structure

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## Compound of Interest

Compound Name: Tricyclodecenyl acetate

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## An In-depth Technical Guide to Tricyclodecenyl Acetate

This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **tricyclodecenyl acetate**, a compound frequently utilized in the fragrance industry. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Structure and Identification

**Tricyclodecenyl acetate** is a complex fragrance ingredient that exists as a mixture of isomers. [1][2] Its chemical identity is defined by several key identifiers.

- **IUPAC Name:** The systematic name is Tricyclo[5.2.1.0<sup>2,6</sup>]dec-4-en-8-yl acetate or 8-tricyclo[5.2.1.0<sup>2,6</sup>]dec-3-enyl acetate, depending on the specific isomer. [3][4]
- **CAS Registry Numbers:** Several CAS numbers are associated with this compound and its isomeric mixtures, the most common being 5413-60-5. Other identifiers include 54830-99-8 for a mixture of isomers and 2500-83-6. [1]
- **Synonyms:** It is known by various trade names and synonyms, including Verdyl acetate, Jasmacyclene, Cyclacet, Greenylacetate, Herbaflorat, and Dihydro-norbicyclopentadienyl acetate. [1][3][5]
- **Molecular Structure:**

- Molecular Formula: C<sub>12</sub>H<sub>16</sub>O<sub>2</sub>[\[1\]](#)[\[6\]](#)[\[7\]](#)
- SMILES: CC(=O)OC1CC2CC1C3C2C=CC3[\[3\]](#)[\[6\]](#)
- InChI: InChI=1S/C12H16O2/c1-7(13)14-12-6-8-5-11(12)10-4-2-3-9(8)10/h2-3,8-12H,4-6H2,1H3[\[3\]](#)[\[6\]](#)

The molecule possesses a tricyclic core structure with an acetate functional group, and its stereochemistry is complex, with five stereocenters allowing for 32 possible stereoisomers.

## Physicochemical Properties

The physical and chemical properties of **tricyclodecenyl acetate** are summarized in the table below. It is typically a colorless to light yellow or amber viscous liquid.[\[1\]](#)[\[6\]](#)[\[8\]](#) It is characterized by a distinctive herbal, fresh, and woody aroma.[\[1\]](#)[\[2\]](#)

Property	Value	Source(s)
Molecular Weight	192.25 - 192.26 g/mol	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Colorless to light yellow/amber viscous liquid	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Boiling Point	250.43 to 296.00 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[9]</a>
Density	1.024 to 1.12 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Flash Point	> 93 °C (> 200 °F)	<a href="#">[9]</a>
Refractive Index	1.493 to 1.536 at 20 °C	<a href="#">[1]</a> <a href="#">[9]</a>
Vapor Pressure	0.0137 mmHg at 25 °C	<a href="#">[1]</a>
Solubility	Insoluble in water; Soluble in ethanol and oils	<a href="#">[4]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
LogP (o/w)	3.8 at 25 °C	

## Experimental Protocols: Synthesis

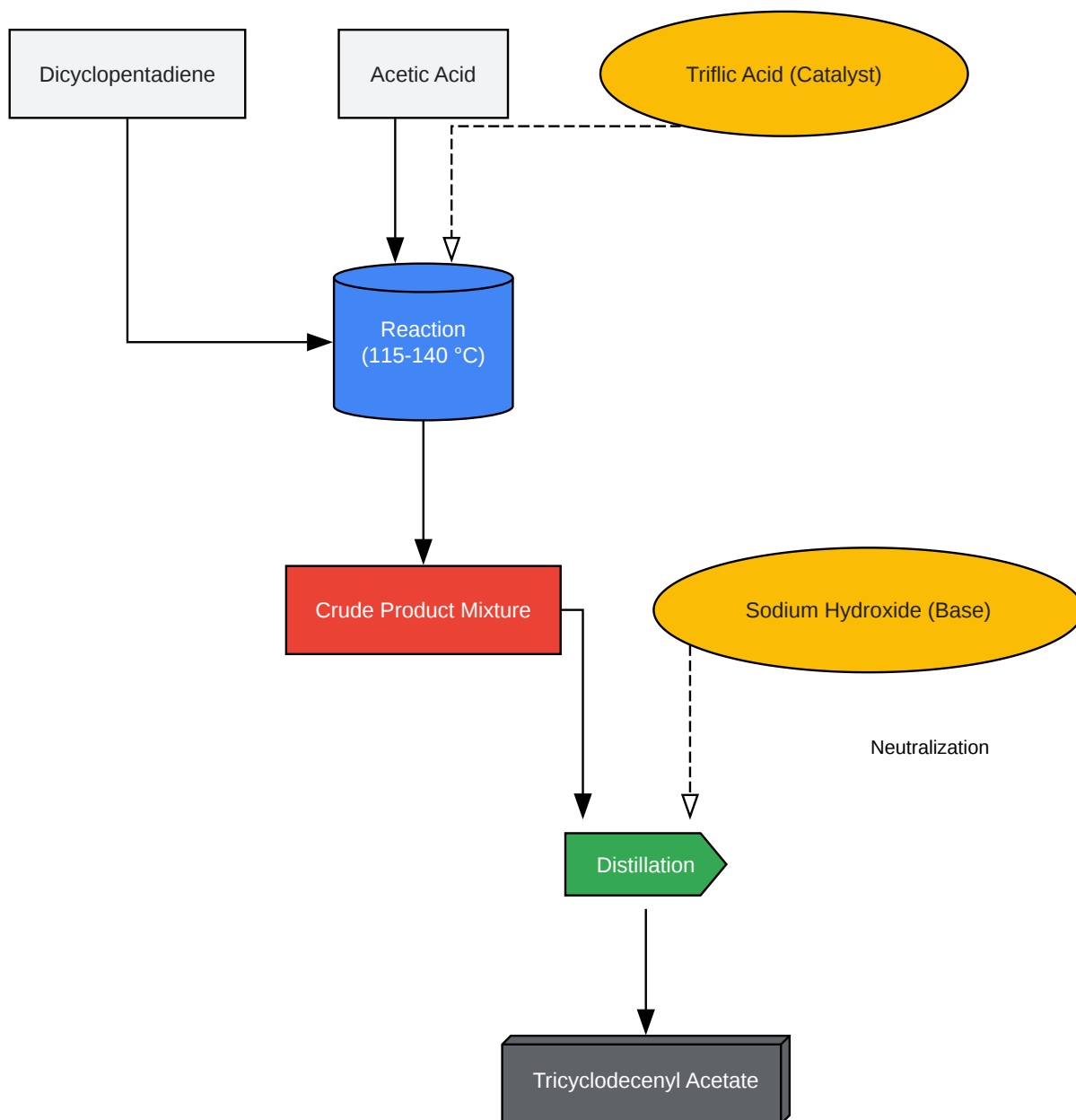
**Tricyclodecenyl acetate** is produced synthetically. A common method is through the acid-catalyzed addition of acetic acid to dicyclopentadiene.[1][2][7]

General Protocol:

- **Reaction Setup:** Dicyclopentadiene is added gradually to a mixture of a C<sub>2</sub>-C<sub>4</sub> carboxylic acid (such as acetic acid) and an acid catalyst.[12] Triflic acid is an effective catalyst for this reaction.[12]
- **Reaction Conditions:** The reaction is conducted at an elevated temperature, typically between 115 °C and 140 °C, for several hours to ensure completion.[12][13]
- **Purification:** The crude reaction mixture is then distilled. To isolate the tricyclodecenyl ester from unreacted starting materials and byproducts, the distillation is performed in the presence of a base, such as aqueous sodium hydroxide, which neutralizes the acid catalyst.[12][13]
- **Isolation:** Acetic acid is first removed under vacuum. The column is then set to total reflux to eliminate any residual acid before the final product, **tricyclodecenyl acetate**, is isolated by distillation.[13]

## Visualization of Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **tricyclodecenyl acetate**.



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Caption: General synthesis workflow for **Tricyclodecenyl Acetate**.

## Safety and Handling

**Tricyclodecenyl acetate** is considered safe for use in consumer products at current levels.<sup>[5]</sup> However, standard laboratory safety precautions should be observed during handling. This

includes working in a well-ventilated area, wearing suitable protective clothing, and using safety goggles.[14] In case of contact with eyes, rinse immediately with plenty of water.[11] The material should be stored in a cool, dry place in tightly sealed containers, protected from heat and light.[10][11]

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## References

- 1. lookchem.com [lookchem.com]
- 2. TRICYCLODECENYL ACETATE | 2500-83-6 [chemicalbook.com]
- 3. Verdyl acetate | C<sub>12</sub>H<sub>16</sub>O<sub>2</sub> | CID 110655 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. atamankimya.com [atamankimya.com]
- 5. Tricyclodecenyl acetate | The Fragrance Conservatory [fragranceconservatory.com]
- 6. Page loading... [guidechem.com]
- 7. TRICYCLODECENYL ACETATE | 5413-60-5 [chemicalbook.com]
- 8. jnfuturechemical.com [jnfuturechemical.com]
- 9. tricyclo(5.2.1.0<sup>2,6</sup>)dec-3-enyl acetate, 54830-99-8 [thegoodscentcompany.com]
- 10. tricyclodecyl acetate, 64001-15-6 [thegoodscentcompany.com]
- 11. tricyclodecyl acetate, 64001-15-6 [perflavory.com]
- 12. EP2155652A1 - Process for making tricyclodecenyl esters - Google Patents [patents.google.com]
- 13. TRICYCLODECENYL ACETATE synthesis - chemicalbook [chemicalbook.com]
- 14. chemicalbook.com [chemicalbook.com]
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